An In-depth Technical Guide to (E)-Cyclododecene: Synthesis, Properties, and Applications

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Compound of Interest

Compound Name:	*(E)-Cyclododecene*
CAS No.:	*1486-75-5*
Cat. No.:	*B073344*

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This guide provides a comprehensive technical overview of **(E)-Cyclododecene**, a significant macrocyclic alkene. We will move beyond simple data recitation to explore the underlying principles governing its synthesis, reactivity, and potential applications, particularly as a versatile building block for complex molecular architectures relevant to research and pharmaceutical development.

Core Identification and Physicochemical Profile

(E)-Cyclododecene, also known as trans-cyclododecene, is a 12-membered carbocycle containing a single double bond with trans stereochemistry. This configuration imparts significant ring strain, making it substantially more reactive than its cis isomer and a subject of interest for synthetic chemists.

The definitive identifier for this compound is its CAS Registry Number: 1486-75-5.[1][2][3][4]

Physicochemical Properties

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The key properties of **(E)-Cyclododecene** are summarized below. It is essential to note that properties can vary slightly based on the purity and isomeric mixture (presence of the (Z)-isomer). Data presented here pertains to the high-purity (E)-isomer or mixtures where it is the principal component.

Property	Value	Source(s)
CAS Number	1486-75-5	[1][2][4]
Molecular Formula	$C_{12}H_{22}$	[1][5][6]
Molecular Weight	166.30 g/mol	[1][6][7]
Appearance	Colorless liquid	[8]
Boiling Point	229 - 245 °C	[5][9][10]
Density	~0.863 g/mL at 25 °C	[9][10]
Refractive Index (n20/D)	~1.484 - 1.485	[5][9][10]
Flash Point	94 °C (201.2 °F) - closed cup	[9][10]
IUPAC Name	(1E)-Cyclododecene	[1][5]
Synonyms	trans-Cyclododecene, t-Cyclododecene	[1][2][3][4]

Synthesis and Mechanistic Considerations

The primary industrial route to cyclododecene (as a mixture of isomers) is the selective partial hydrogenation of 1,5,9-cyclododecatriene (CDT), which itself is synthesized from the cyclotrimerization of butadiene.[11][12] The challenge lies in achieving high selectivity for the mono-ene (cyclododecene, CDE) without over-reduction to the fully saturated cyclododecane (CDA).

The diagram below illustrates the general synthetic workflow.

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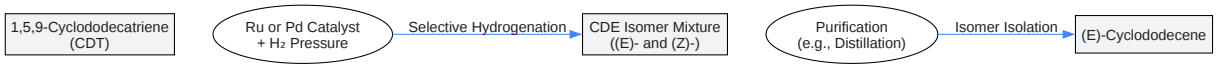

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Caption: General workflow for the synthesis of **(E)-Cyclododecene**.

Field-Proven Protocol: Selective Homogeneous Hydrogenation

A highly effective and selective method for this transformation was detailed by Fahey (1973), utilizing a ruthenium-based homogeneous catalyst.[5] This protocol provides an excellent example of rational catalyst design to control reaction outcomes.

Objective: To selectively hydrogenate one double bond of 1,5,9-cyclododecatriene to yield cyclododecene with high fidelity, minimizing cyclododecane formation.

Reagents & Equipment:

- 1,5,9-Cyclododecatriene (CDT)
- Dichlorotris(triphenylphosphine)ruthenium(II) [$RuCl_2(PPh_3)_3$] or in situ generated equivalent
- Triphenylphosphine (PPh_3)
- High-pressure autoclave reactor with magnetic stirring and temperature control
- Hydrogen gas (high purity)
- Anhydrous, deoxygenated solvent (e.g., toluene)

Step-by-Step Methodology:

- Reactor Preparation: The autoclave is meticulously cleaned, dried, and purged with an inert gas (e.g., argon or nitrogen) to eliminate oxygen, which can deactivate the catalyst.

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- Catalyst Loading: The reactor is charged with 1,5,9-cyclododecatriene, the ruthenium catalyst precursor, and an excess of the triphenylphosphine ligand under an inert atmosphere.
    - Causality: The use of a homogeneous catalyst like $(PPh_3)_2Ru(CO)_2Cl_2$ (an effective variant) ensures high accessibility to the substrate.[5] The excess PPh_3 ligand is crucial. It increases steric crowding around the ruthenium center in the cyclododecylruthenium intermediate. This steric hindrance favors β-hydride elimination (regenerating the alkene, CDE) over hydrogenolysis (which would lead to the alkane, CDA), thereby dramatically increasing selectivity for the desired cyclododecene product.[5]
- Reaction Execution: The reactor is sealed, and the inert atmosphere is replaced with hydrogen gas. The vessel is pressurized (e.g., 100-200 psig) and heated (e.g., 125-160 °C).[5]
    - Causality: These conditions provide the necessary activation energy for the catalytic cycle while maintaining the stability of the catalyst complex. The reaction is typically run until gas uptake ceases, indicating consumption of one molar equivalent of H_2.
- Product Isolation & Purification: After cooling and venting the reactor, the crude reaction mixture is recovered. The solvent and the volatile products are separated from the catalyst via distillation under reduced pressure.
- Isomer Separation: The resulting product is a mixture of (E)- and (Z)-cyclododecene. The trans isomer can be selectively trapped as a complex with silver nitrate or separated by fractional distillation, although the latter is challenging due to close boiling points. The isomerization between cis and trans forms is rapid under the reaction conditions, often leading to a thermodynamically controlled mixture.[5]

This self-validating protocol consistently yields CDE as high as 98.5%, demonstrating precise control over a multi-step reduction.[5]

Reactivity Profile: The Role of Ring Strain

The double bond in **(E)-Cyclododecene** is significantly distorted from ideal planarity, resulting in substantial ring strain. This stored potential energy makes the molecule far more reactive

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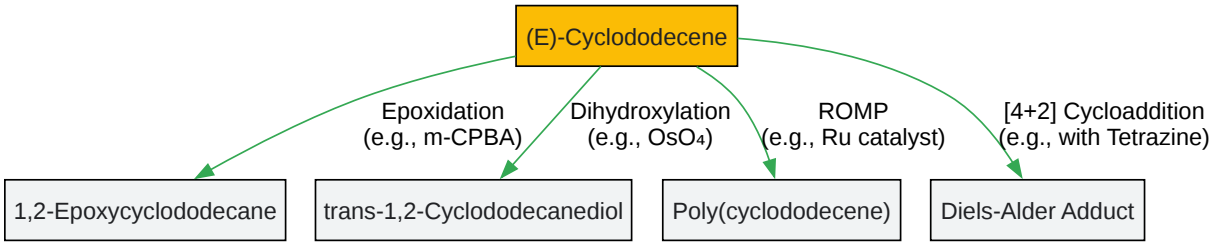
than typical acyclic trans-alkenes or its own (Z)-isomer. This heightened reactivity is its most valuable characteristic for synthetic applications.



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- To cite this document: BenchChem. [An In-depth Technical Guide to (E)-Cyclododecene: Synthesis, Properties, and Applications]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b073344/docs#an-in-depth-technical-guide-to-e-cyclododecene-synthesis-properties-and-applications]

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